Introduction: The Role and Nature of 4-Anisaldehyde-$^{13}C_6$

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Compound of Interest	
Compound Name:	*4-Anisaldehyde-13C6*
CAS No.:	*1189441-55-1*
Cat. No.:	*B564328*

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4-Anisaldehyde-$^{13}C_6$ is the stable isotope-labeled counterpart of 4-anisaldehyde (also known as p-anisaldehyde or 4-methoxybenzaldehyde).[1][2] This labeling, where six carbon atoms in the benzene ring are replaced with the non-radioactive ^{13}C isotope, renders the molecule heavier than its natural analog.[3] This mass difference is the cornerstone of its utility in advanced analytical chemistry, particularly in mass spectrometry-based applications. Researchers in drug metabolism, pharmacokinetics, and environmental analysis frequently employ 4-Anisaldehyde-$^{13}C_6$ as an internal standard. Its chemical behavior is virtually identical to the unlabeled ("native") compound, allowing it to be added to a complex sample (like plasma or urine) at a known concentration. By tracking the ratio of the labeled to the unlabeled compound, scientists can achieve highly accurate and precise quantification of the native 4-anisaldehyde, compensating for any sample loss during preparation and analysis.[4][5]

However, the very property that makes it an ideal internal standard—its chemical equivalence to the native compound—also means it shares the same toxicological and hazardous properties. A common and critical misconception in laboratory settings is to treat isotopically labeled compounds as inherently safer. This guide is structured to dismantle that assumption and provide a comprehensive, scientifically grounded framework for the safe handling, storage,

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and disposal of 4-Anisaldehyde-$^{13}C_6$, ensuring both the integrity of experimental data and the safety of laboratory personnel.

Section 1: Hazard Identification and Toxicological Profile

While a specific Safety Data Sheet (SDS) for the $^{13}C_6$-labeled version is not always readily available from all suppliers, the principles of chemical safety dictate that its hazard profile is identical to that of 4-Anisaldehyde. The ^{13}C isotope is stable and non-radioactive; therefore, it introduces no radiological hazard. The toxicity is driven by the molecule's structure and reactivity, not the isotopic composition of its carbon backbone.

Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, 4-Anisaldehyde presents several hazards that must be managed with diligence.[6]

Table 1: GHS Hazard Classification for 4-Anisaldehyde

Hazard Class	Hazard Category	Hazard Statement
Reproductive Toxicity	**Category 2**	**H361: Suspected of damaging fertility or the unborn child.[6]**
Acute Aquatic Hazard	Category 3	H402: Harmful to aquatic life.[6]

| Chronic Aquatic Hazard | Category 3 | H412: Harmful to aquatic life with long lasting effects.[6][7] |

The most significant concern for researchers is the suspected reproductive toxicity.[6] This classification is not trivial; it implies that exposure, particularly for females of childbearing age, should be minimized to the greatest extent possible.[6] The aquatic toxicity mandates that this chemical must not be released into the environment through drains or improper waste disposal.[7][8][9]

Section 2: Physicochemical Properties

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Understanding the physical properties of a compound is foundational to safe handling. For instance, its liquid state at room temperature and relatively low vapor pressure influence containment strategies.

Table 2: Physicochemical Data for 4-Anisaldehyde and its $^{13}C_6$ Isotope

Property	4-Anisaldehyde	4-Anisaldehyde-$^{13}C_6$	Data Source(s)
Molecular Formula	**$C_8H_8O_2$**	**$C_2{}^{13}C_6H_8O_2$**	**[1][3][10]**
Molecular Weight	136.15 g/mol	~142.10 g/mol	[1][3]
CAS Number	123-11-5	1189441-55-1	[3][10]
Appearance	Colorless to pale yellow liquid	Colorless to pale yellow liquid	[1]
Boiling Point	248 °C	No data available (expected to be similar)	[1]
Melting Point	-1 °C	No data available (expected to be similar)	[1]
Density	~1.119 g/cm^3	No data available (expected to be similar)	[1]

| Solubility in Water | 2 g/L at 20 °C | No data available (expected to be similar) |[9] |

Section 3: Core Protocols for Safe Handling and Storage

The following protocols are designed as a self-validating system. Adherence to these steps inherently minimizes exposure and preserves the chemical's purity, which is critical for its function as an analytical standard.

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Engineering Controls and Personal Protective Equipment (PPE)

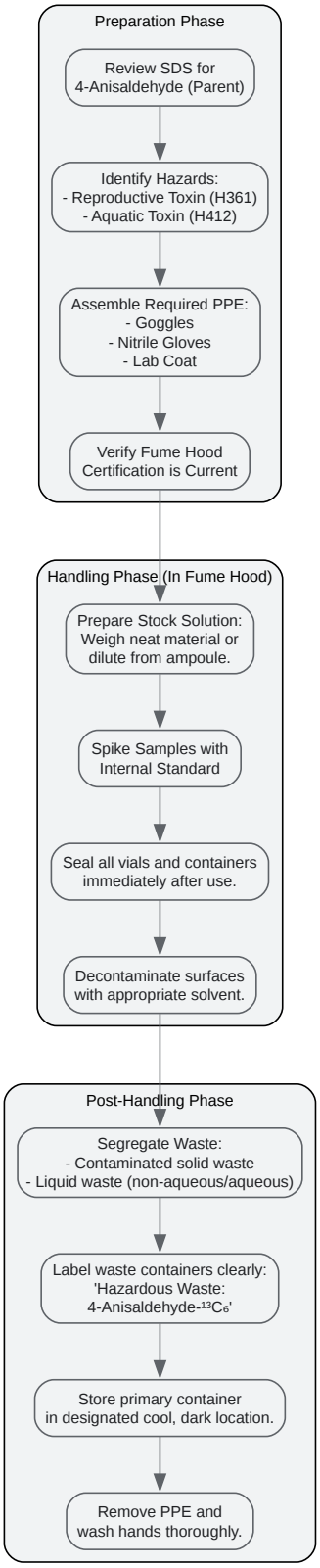
The causality here is simple: to prevent exposure, a physical barrier between the researcher and the chemical is essential.

- Primary Engineering Control: All handling of 4-Anisaldehyde-$^{13}C_6$, including weighing, dilution, and addition to samples, must be performed inside a certified chemical fume hood. This is non-negotiable due to the compound's suspected reproductive toxicity and the potential for aerosol generation.
- Hand Protection: Wear nitrile gloves. Given that it is a liquid, double-gloving is a prudent measure, especially during transfers of neat material. If contact occurs, dispose of the gloves immediately and wash hands thoroughly.
- Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn in conjunction with goggles when handling larger quantities (>25 mL) or when there is a significant risk of splashing.
- Body Protection: A fully buttoned laboratory coat must be worn at all times.

Experimental Workflow: A Risk-Based Approach

The following diagram outlines a logical workflow for incorporating 4-Anisaldehyde-$^{13}C_6$ into an experimental plan, with safety checks integrated at each stage.

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Caption: Risk Assessment and Handling Workflow for 4-Anisaldehyde-$^{13}C_6$.

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Storage Integrity

As a high-purity analytical standard, protecting 4-Anisaldehyde-$^{13}C_6$ from degradation is paramount. Improper storage can lead to the failure of entire studies.

- Temperature: Store in a cool, dry place. Refrigeration is often recommended, but consult the supplier's certificate of analysis. For volatile standards, it is crucial to allow the container to warm to room temperature before opening to prevent condensation of atmospheric moisture into the standard and to avoid pressure changes that can cause loss of material.
- Light: The aldehyde functional group can be susceptible to photo-oxidation. Store in an amber vial or in a dark location to prevent degradation.[11]
- Atmosphere: Keep the container tightly sealed to prevent oxidation from air and to minimize evaporation. For long-term storage, flushing the headspace of the vial with an inert gas like argon or nitrogen is a best practice.

Section 4: Emergency Response Protocols

An emergency plan must be clear, concise, and actionable. The following procedures should be part of the laboratory's standard operating procedures (SOPs).

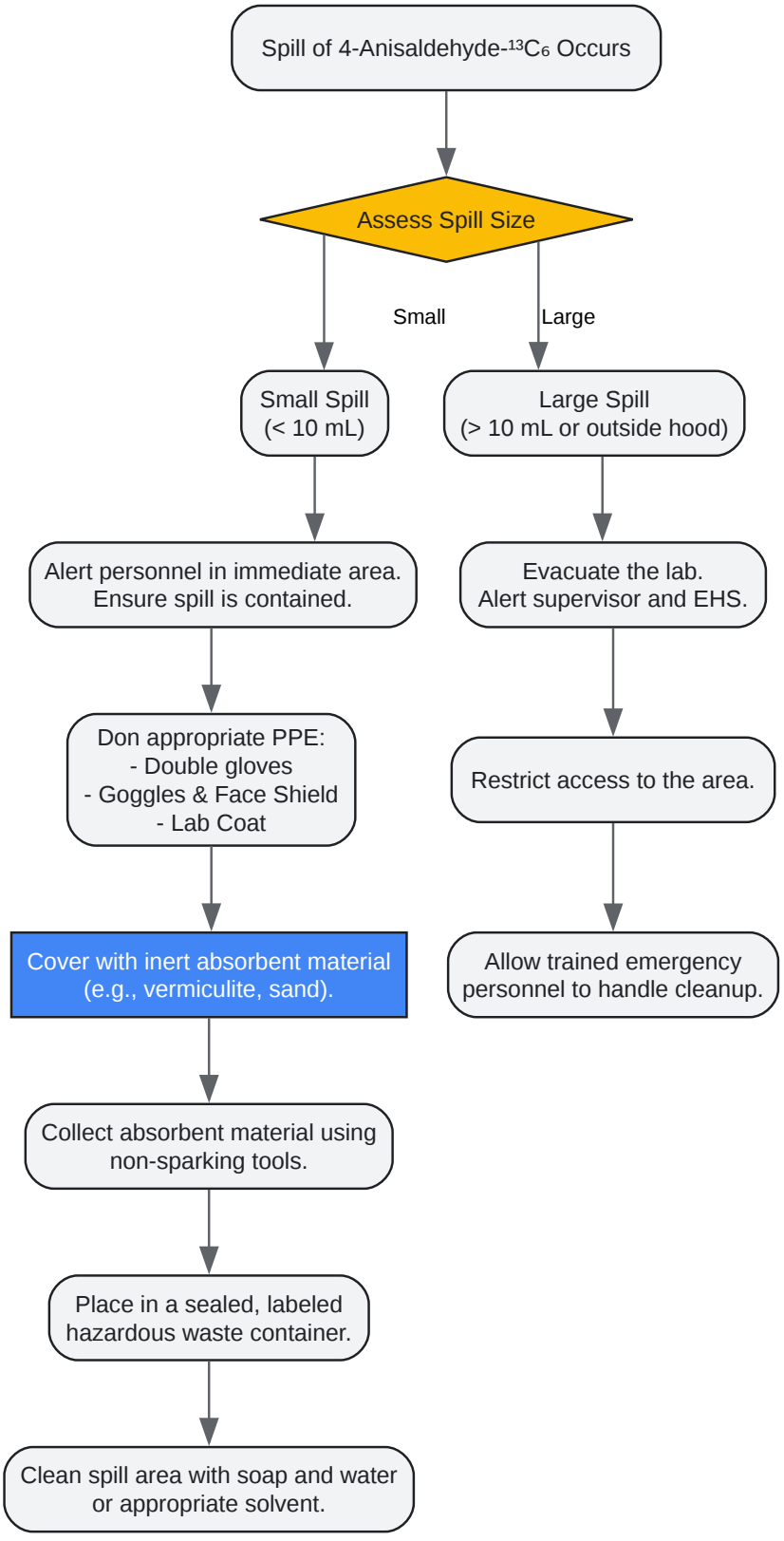
First Aid Measures

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[11]
- Skin Contact: Remove contaminated clothing immediately. Rinse the affected skin area with copious amounts of water for at least 15 minutes.[11]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[8][11]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[8][11]

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Accidental Release (Spill) Response

The following decision tree provides a logical flow for responding to a spill.



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Caption: Emergency Spill Response Decision Tree.

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO_2).[11]
- Unsuitable Media: Do not use a heavy water jet, as this may spread the fire.[8][11]
- Specific Hazards: The compound is combustible. Vapors are heavier than air and may form explosive mixtures with air.[11] When heated to decomposition, it can emit acrid smoke and irritating fumes, including carbon monoxide and carbon dioxide.[10][11]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[11][12]

Section 5: Disposal and Environmental Considerations

The classification of 4-Anisaldehyde as "Harmful to aquatic life with long lasting effects" (H412) strictly prohibits its disposal down the drain.[6][7][9]

- Waste Segregation: All materials contaminated with 4-Anisaldehyde-$^{13}C_6$ (e.g., used pipette tips, absorbent pads, gloves, vials) must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions or waste from the experimental process should be collected in a separate, sealed hazardous liquid waste container. It is often necessary to segregate halogenated and non-halogenated waste streams; consult your institution's Environmental Health and Safety (EHS) office for specific guidance.
- Disposal: All waste must be disposed of through a licensed hazardous waste disposal contractor, in accordance with all local, state, and federal regulations.[8][13]

References

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- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 46780459, **4-Anisaldehyde-13C6**. [Link]
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 31244, 4-Methoxybenzaldehyde. [Link]
- Carl ROTH. Safety Data Sheet: 4-Anisaldehyde. [Link]
- BASF. Safety Data Sheet: Anisaldehyde. [Link]
- Synerzine. Safety Data Sheet: p-Anisaldehyde (Natural). [Link]
- Wikipedia. 4-Anisaldehyde. [Link]
- Pharmaffiliates. **4-Anisaldehyde-13C6**. [Link]
- Fisher Scientific. Safety Data Sheet: 4-Methoxybenzaldehyde. [Link]
- Synerzine. Safety Data Sheet: p-Anisaldehyde. [Link]
- University of Nevada, Reno. Guide to Isotope Management In Laboratories. [Link]
- Zhang, Q., et al. (2023). Isotope-coded derivatization with designed Girard-type reagent as charged isobaric mass tags for non-targeted profiling and discovery of natural aldehydes by liquid chromatography-tandem mass spectrometry. ResearchGate. [Link]
- Wang, Y., et al. (2015). Profiling of aldehyde-containing compounds by stable isotope labelling-assisted mass spectrometry analysis. Analyst, 140(18), 6143-6149. [Link]
- Moravek, Inc. How To Properly Store Your Radiolabeled Compounds. [Link]

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Sources

- 1. 4-Anisaldehyde - Wikipedia [en.wikipedia.org]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. 4-Anisaldehyde-13C6 | C8H8O2 | CID 46780459 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Profiling of aldehyde-containing compounds by stable isotope labelling-assisted mass spectrometry analysis - Analyst (RSC Publishing) [pubs.rsc.org]
- 6. download.basf.com [download.basf.com]
- 7. fishersci.no [fishersci.no]
- 8. synerzine.com [synerzine.com]
- 9. fishersci.com [fishersci.com]
- 10. 4-Methoxybenzaldehyde | C8H8O2 | CID 31244 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. carlroth.com [carlroth.com]
- 12. synerzine.com [synerzine.com]
- 13. johndwalsh.com [johndwalsh.com]

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